

# Personal protective equipment for handling (5-Methylbenzofuran-2-yl)boronic acid

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## Compound of Interest

Compound Name: (5-Methylbenzofuran-2-yl)boronic acid

Cat. No.: B151839

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## Essential Safety and Handling Guide for (5-Methylbenzofuran-2-yl)boronic acid

This guide provides immediate, essential safety and logistical information for handling **(5-Methylbenzofuran-2-yl)boronic acid** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

## Personal Protective Equipment (PPE)

When handling **(5-Methylbenzofuran-2-yl)boronic acid**, appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety. The following table summarizes the required PPE.

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Chemical safety goggles compliant with European standard EN 166 or equivalent. [1]
Hand Protection	Gloves	Chemical-resistant gloves.[2] Inspect gloves for integrity before use.[3]
Body Protection	Lab Coat	Standard laboratory coat to prevent skin contact.[2][4]
Respiratory Protection	Dust Mask/Respirator	A NIOSH/MSHA approved respirator may be necessary if dust formation is likely or in case of large-scale use or emergencies.[1][2]

## Hazard Summary

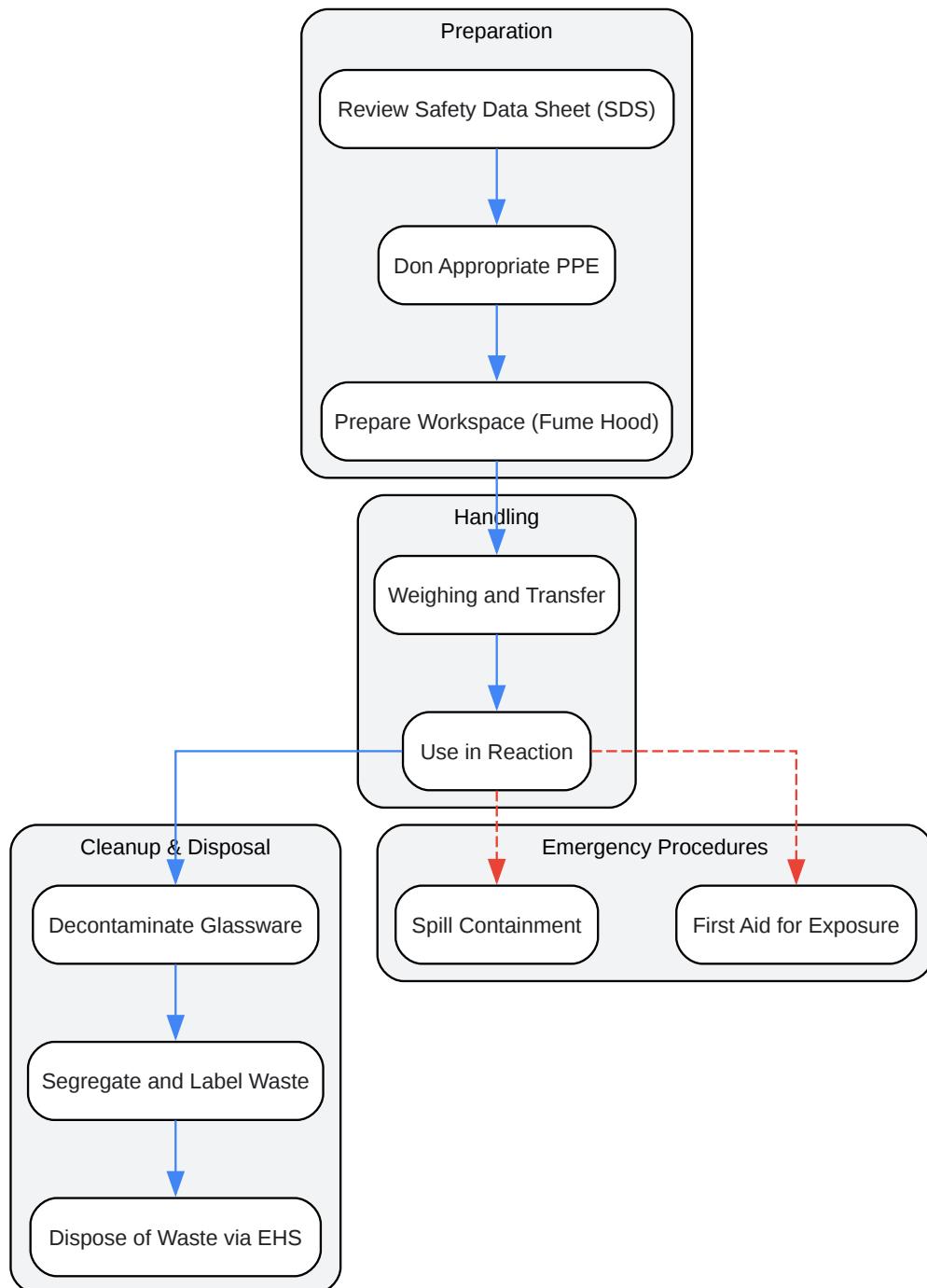
Understanding the potential hazards associated with **(5-Methylbenzofuran-2-yl)boronic acid** is crucial for safe handling. While a specific safety data sheet (SDS) was not found, data from similar boronic acids indicate the following potential hazards:

Hazard Classification	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation.[2] [3]
Eye Irritation	2A	H319: Causes serious eye irritation.[2][3]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation.[2][3]
Acute Toxicity (Oral)	4	H302: Harmful if swallowed.[5] [6]

## Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for the safe handling of **(5-Methylbenzofuran-2-yl)boronic acid** from receipt to disposal.

## Safe Handling Workflow for (5-Methylbenzofuran-2-yl)boronic acid

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Caption: Workflow for safe handling of **(5-Methylbenzofuran-2-yl)boronic acid**.

# Operational and Disposal Plans

## Handling:

- Always handle **(5-Methylbenzofuran-2-yl)boronic acid** in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation risk.[\[4\]](#)
- Avoid generating dust.[\[7\]](#)
- Keep the container tightly closed when not in use.[\[2\]](#)[\[7\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)

## Storage:

- Store in a dry, cool, and well-ventilated place.[\[2\]](#)
- Keep the container tightly closed.[\[3\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[2\]](#)

## Spill & Leak Procedures:

- In case of a spill, evacuate unnecessary personnel from the area.[\[8\]](#)
- Ensure adequate ventilation.[\[8\]](#)
- Avoid breathing dust.[\[2\]](#)
- Sweep up the spilled material and place it into a suitable, labeled container for disposal. Avoid creating dust.[\[3\]](#)
- If the spill is contained within a fume hood, close the sash and use a spill kit for cleanup.[\[7\]](#)

## Waste Disposal:

- All waste containing **(5-Methylbenzofuran-2-yl)boronic acid** must be treated as hazardous waste.[\[4\]](#)

- Collect solid waste, such as unused reagent or contaminated materials (e.g., weighing paper, gloves), in a designated, sealable container clearly labeled as "Hazardous Waste" with the full chemical name.[4]
- Collect liquid waste in a separate, clearly labeled, and sealable container.[4]
- Never dispose of this chemical down the drain or in regular trash.[4]
- Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste.[4] After decontamination, the container can be disposed of according to institutional guidelines.[4]

## Emergency First Aid Procedures

In the event of accidental exposure, prompt first aid is crucial.[8]

Exposure Route	First Aid Measures
Inhalation	Move the affected person to fresh air immediately.[1][8] If breathing is difficult, provide oxygen.[1] Seek medical attention if symptoms persist.[8]
Skin Contact	Remove contaminated clothing immediately.[7] Wash the exposed area thoroughly with soap and plenty of water for at least 15 minutes.[3][7] Seek medical attention if irritation develops or worsens.[8]
Eye Contact	Immediately rinse eyes with plenty of clean water for at least 15 minutes, holding the eyelids open.[1][8] Remove contact lenses if present and easy to do.[1] Seek immediate medical evaluation.[8]
Ingestion	Do NOT induce vomiting.[3] Clean the mouth with water.[1] Seek immediate medical attention.[1][3]

For any significant exposure, call emergency services (e.g., 911) or your local poison control center for further instructions.[\[9\]](#)

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